

Singlet vs. Triplet State Stability in Silylenes: A Technical Guide

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Compound of Interest

Compound Name: Silylene
CAS No.: 13825-90-6
Cat. No.: B15895236

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Abstract

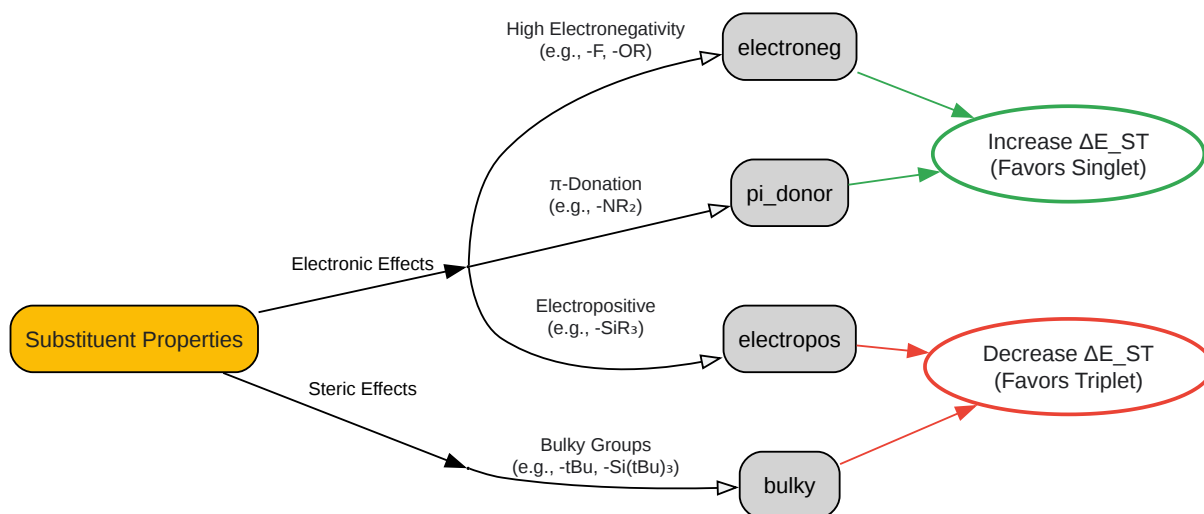
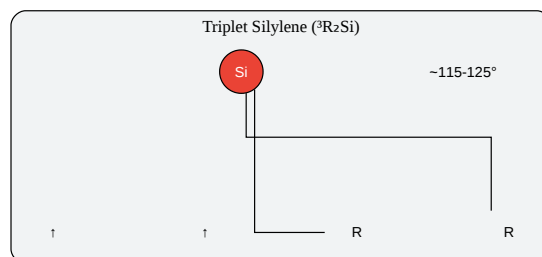
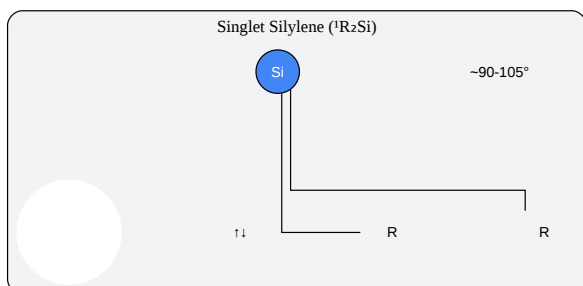
Silylenes, the silicon analogues of carbenes, are divalent, dicoordinate silicon species that are pivotal intermediates in organosilicon chemistry. Unlike carbenes, which often favor a triplet ground state, **silylenes** predominantly exhibit a singlet ground state. This preference is rooted in the larger energy gap between the valence s and p orbitals of silicon compared to carbon. The singlet-triplet energy gap (ΔE_{ST}) in **silylenes** is a critical parameter that dictates their reactivity and is highly sensitive to the electronic and steric nature of their substituents. This technical guide provides an in-depth analysis of the factors governing the relative stability of singlet and triplet **silylenes**, summarizes key quantitative data, details common experimental and computational methodologies used in their study, and outlines the successful strategies employed in the quest for triplet ground state **silylenes**.

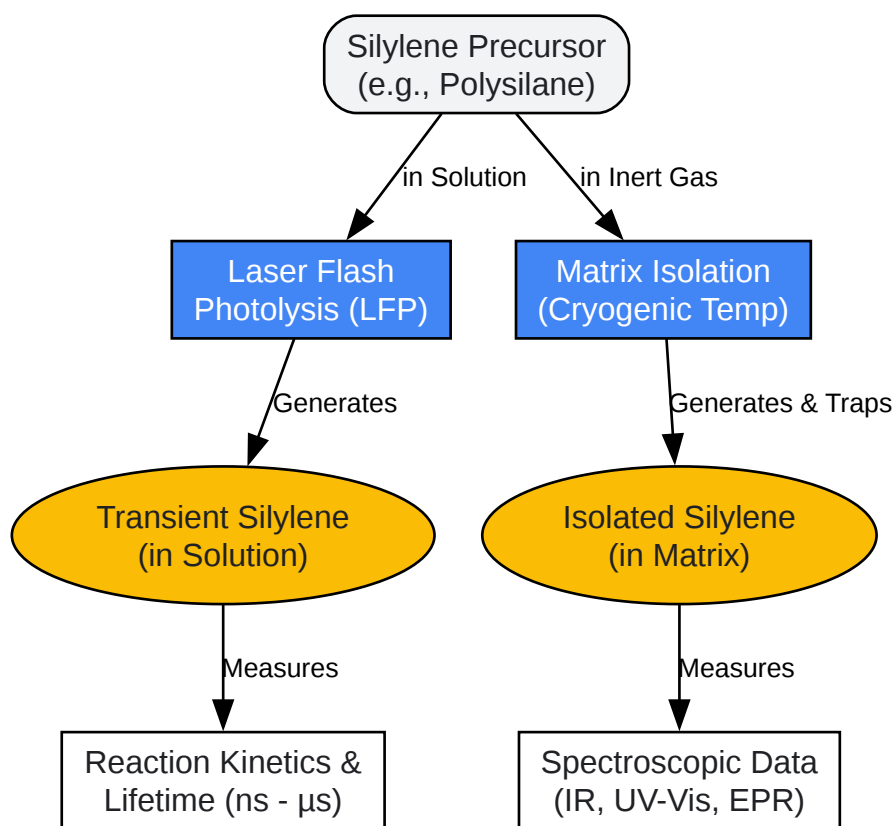
Introduction to Silylenes: A Tale of Two States

Silylenes ($R_2Si:$) are characterized by a silicon atom with two substituents and two non-bonding electrons. These electrons can either be spin-paired in a single orbital (a singlet state, $^1(R_2Si)$) or have parallel spins in two different orbitals (a triplet state, $^3(R_2Si)$).

- **Singlet State:** In the singlet state, the two non-bonding electrons occupy a hybrid orbital with significant s-character, leaving a vacant p-orbital. This results in a bent geometry with a smaller R-Si-R bond angle. The electronic configuration is σ^2 . Singlet **silylenes** possess both a nucleophilic lone pair (HOMO) and an electrophilic vacant p-orbital (LUMO), making them ambiphilic.
- **Triplet State:** In the triplet state, one electron occupies a σ -type orbital and the other occupies a p-orbital, with their spins aligned. This $\sigma\pi$ configuration leads to a larger R-Si-R bond angle compared to the singlet state.

The fundamental difference between **silylenes** and their lighter carbene congeners lies in their ground state multiplicity. While methylene (CH_2) has a triplet ground state, the parent **silylene** (SiH_2) possesses a singlet ground state, with the triplet state lying approximately 20-21 kcal/mol higher in energy.^{[1][2]} This is primarily due to the larger energy separation between the 3s and 3p orbitals in silicon, which makes the promotion of an electron to a p-orbital (required for the triplet state) less favorable.^{[2][3]}





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